

Practical Guide to the Handling and Storage of Cycloocta-1,5-diene

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Compound of Interest

Compound Name: *cycloocta-1,5-diene*

Cat. No.: B8815838

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to the safe handling, storage, and use of **cycloocta-1,5-diene** (COD), a common ligand and synthetic intermediate in organometallic chemistry and organic synthesis. Adherence to these protocols is crucial for ensuring laboratory safety and maintaining the integrity of the compound.

Chemical and Physical Properties

Cycloocta-1,5-diene is a flammable, colorless liquid with a strong odor. It is essential to be aware of its physical and chemical properties to handle it safely.


Table 1: Physical and Chemical Properties of **Cycloocta-1,5-diene**

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₂	
Molecular Weight	108.18 g/mol	
Appearance	Colorless liquid	
Odor	Strong, characteristic	
Density	0.882 g/mL at 25 °C	
Melting Point	-69 °C	
Boiling Point	149-150 °C	
Flash Point	31 °C (88 °F)	
Autoignition Temperature	270 °C (518 °F)	
Water Solubility	780 mg/L at 20 °C	
Vapor Pressure	25.8 mm Hg at 37.7 °C	
Stability	Stable under recommended storage conditions. May form explosive peroxides upon prolonged exposure to air.	

Hazard Identification and Safety Precautions

Cycloocta-1,5-diene is a hazardous chemical that requires careful handling to prevent adverse health effects and accidents.

Table 2: Hazard Summary for **Cycloocta-1,5-diene**

Hazard	Description	GHS Pictograms	Precautionary Statements	Reference(s)
Flammability	Flammable liquid and vapor. Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.		P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. P233: Keep container tightly closed. P240: Ground/bond container and receiving equipment. P241: Use explosion-proof electrical/ventilating/lighting equipment.	

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